

Application Note: High-Purity Genomic DNA Extraction Using Tetradecyltrimethylammonium Bromide (TTAB)

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Compound of Interest

Compound Name: Methyl-
tri(tetradecyl)azanium;bromide

Cat. No.: B13869538

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Introduction & Scientific Rationale

The extraction of high-molecular-weight genomic DNA (gDNA) from tissues rich in polysaccharides and polyphenols (e.g., *Musa spp.*, *Vitis vinifera*, medicinal fungi) presents a unique challenge. Standard anionic detergent methods (SDS) often fail to separate polysaccharides, resulting in viscous pellets that inhibit downstream enzymatic reactions (PCR, restriction digestion).

While Cetyltrimethylammonium bromide (CTAB) is the industry standard cationic surfactant, this protocol utilizes Tetradecyltrimethylammonium bromide (TTAB).

The TTAB Advantage (The "Why")

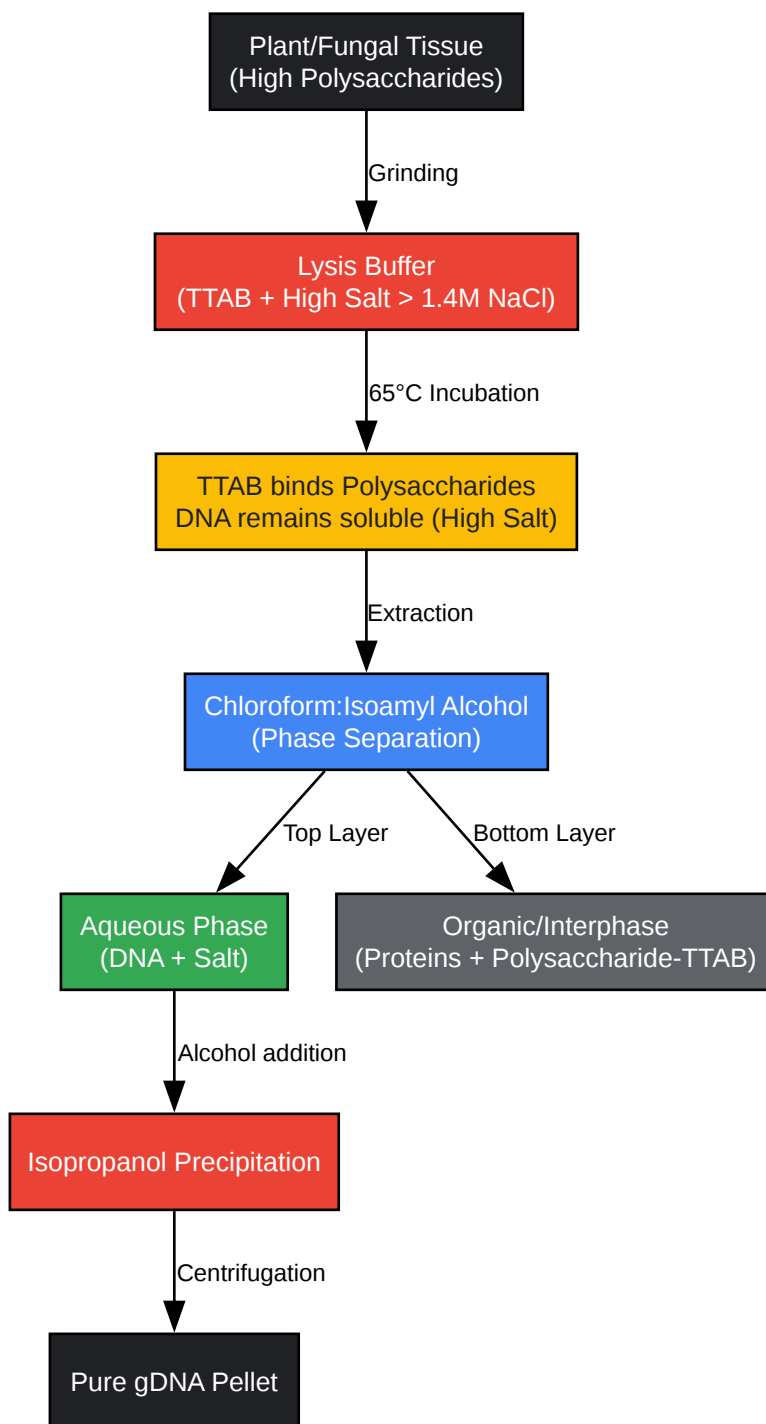
TTAB is a C14 quaternary ammonium compound, whereas CTAB is a C16 analog.

- **Solubility:** TTAB possesses a higher Critical Micelle Concentration (CMC) and greater solubility in aqueous solutions at lower temperatures compared to CTAB.

- **Purity:** The C14 chain length reduces the risk of surfactant co-precipitation with DNA during the isopropanol step, a common issue with CTAB in high-salt environments.
- **Mechanism:** Like CTAB, TTAB forms insoluble complexes with nucleic acids at low ionic strength but leaves DNA in solution at high ionic strength (>0.7 M NaCl), allowing polysaccharides to precipitate or remain in the organic phase.

Mechanism of Action

The following diagram illustrates the differential solubility logic that drives this protocol.



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Figure 1: Mechanism of TTAB-mediated selective DNA isolation in high-salt environments.

Reagent Preparation

Critical Quality Attribute (CQA): The Lysis Buffer must be prepared fresh or stored without

-mercaptoethanol.

Table 1: 2X TTAB Lysis Buffer Composition

Component	Concentration (Final)	Function
Tris-HCl (pH 8.0)	100 mM	Maintains pH buffer capacity.
EDTA (pH 8.0)	20 mM	Chelates Mg ²⁺ , inhibiting DNases.
NaCl	1.4 M - 2.0 M	Critical: Maintains high ionic strength to prevent DNA-TTAB precipitation while keeping polysaccharides insoluble.
TTAB	2% - 4% (w/v)	Lyses membranes; complexes with polysaccharides.
PVP (MW 40,000)	1% - 2% (w/v)	Adsorbs polyphenols (prevents DNA oxidation/browning).
-Mercaptoethanol	0.2% (v/v)	Reduces protein disulfide bonds; prevents oxidation. Add immediately before use.

Additional Reagents:

- Chloroform:Isoamyl Alcohol (24:1 v/v)[1][2]
- Isopropanol (cold, -20°C)
- Ethanol (70%, freshly prepared)
- TE Buffer (10 mM Tris, 1 mM EDTA, pH 8.0)[1]
- RNase A (10 mg/mL)

Step-by-Step Experimental Protocol

Phase A: Cell Lysis and Digestion

- Preparation: Preheat water bath to 65°C. Add
-mercaptoethanol to the required volume of TTAB buffer.
- Grinding: Grind 100-200 mg of fresh tissue (or 20-50 mg dried) in liquid nitrogen using a mortar and pestle.
 - Scientist Note: The powder must be "flour-like." Coarse chunks prevent TTAB penetration, reducing yield.
- Lysis: Transfer powder to a 2 mL microcentrifuge tube containing 800 µL of hot (65°C) TTAB buffer.
- Incubation: Vortex vigorously for 30 seconds. Incubate at 65°C for 30–60 minutes. Invert tube every 10 minutes.
 - Causality: Heat aids in solubilizing the membranes and allows PVP to bind polyphenols before they oxidize the DNA.

Phase B: Phase Separation (De-proteinization)

- Extraction: Add an equal volume (~800 µL) of Chloroform:Isoamyl Alcohol (24:1).
- Emulsification: Mix gently but thoroughly by inversion for 5–10 minutes. Do not vortex at high speed (shears gDNA).
- Centrifugation: Centrifuge at 12,000 × g for 10 minutes at room temperature (RT).
 - Scientist Note: Room temperature is crucial here.[\[3\]](#) Cooling may cause TTAB to precipitate out of solution, trapping DNA in the interphase.
- Transfer: Carefully transfer the supernatant (top aqueous phase) to a new tube. Avoid the white interphase layer.

Phase C: DNA Precipitation[\[6\]](#)[\[7\]](#)

- Precipitation: Add 0.6 to 0.7 volumes of cold Isopropanol to the supernatant. Mix gently by inversion.

- Observation: You should see white, thread-like DNA precipitates.[\[4\]](#)
- Incubation: Incubate at -20°C for 20 minutes (or overnight for low-yield samples).
- Pelleting: Centrifuge at 12,000 × g for 15 minutes at 4°C.
- Wash: Discard supernatant. Add 1 mL of 70% Ethanol. Dislodge the pellet gently. Centrifuge at 12,000 × g for 5 minutes.
 - Causality: This removes residual salts and TTAB. TTAB is soluble in ethanol; DNA is not.

Phase D: Re-hydration[\[1\]](#)

- Drying: Air-dry the pellet for 10–15 minutes until ethanol evaporates (pellet turns translucent). Do not over-dry.[\[4\]](#)[\[5\]](#)
- Elution: Dissolve pellet in 50–100 µL TE Buffer. Add 1 µL RNase A and incubate at 37°C for 30 minutes.

Comparative Analysis: Surfactant Efficacy

Table 2: Surfactant Selection Guide

Feature	SDS (Sodium Dodecyl Sulfate)	CTAB (Cetyltrimethylammonium bromide)	TTAB (Tetradecyltrimethylammonium bromide)
Charge	Anionic	Cationic	Cationic
Chain Length	C12	C16	C14
Polysaccharide Removal	Poor	Excellent	Excellent
Solubility (Cold)	High	Low (Precipitates <15°C)	Moderate/High (Stable <15°C)
Primary Use Case	Animal tissues, Bacteria	Standard Plant extraction	Recalcitrant Plants, Fungi, High-Purity needs

Troubleshooting & Optimization

Problem: Brown/Dark Pellet

- Cause: Phenolic oxidation.
- Solution: Increase PVP concentration to 2-3% or add Sodium Metabisulfite (1%) to the lysis buffer.

Problem: Low Yield

- Cause: Incomplete lysis or DNA trapped in interphase.
- Solution: Extend lysis time to 90 minutes; ensure Chloroform spin is done at Room Temperature (20-25°C) to prevent TTAB precipitation.

Problem: Viscous Supernatant

- Cause: Polysaccharide contamination.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Solution: Increase NaCl in lysis buffer to 2.0 M. Perform a high-salt wash (add 1M NaCl to the pellet before ethanol wash).

References

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